

solubility of 1-acetylpiperidine-4-carbonyl chloride in organic solvents

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Acetylpiperidine-4-carbonyl chloride

Cat. No.: B015303

[Get Quote](#)

Chapter 1: Core Physicochemical Profile and Reactivity

1-Acetylpiperidine-4-carbonyl chloride is a bifunctional molecule featuring a tertiary amide and a highly reactive acyl chloride group. Its utility as a synthetic building block is directly linked to the electrophilic nature of the carbonyl chloride carbon.^{[1][2][3]} However, this same reactivity is the single most important factor determining its solubility and stability in various media.

Table 1: Physicochemical Properties of **1-Acetylpiperidine-4-carbonyl Chloride**

Property	Value	Source(s)
CAS Number	59084-16-1	[4][5]
Molecular Formula	C ₈ H ₁₂ ClNO ₂	[1][4][5]
Molecular Weight	189.64 g/mol	[1][5]
Appearance	Colorless to pale yellow liquid OR White to yellow solid	[1][4]
Melting Point	135-137°C (for solid form)	[2][3][4]
Boiling Point	~308°C at 760 mmHg	[2][4]
Density	~1.2 g/cm ³	[3][4]

Note: The reported physical state of this compound varies in the literature, being described as both a liquid and a solid.[1] This may be attributable to differences in purity or the presence of polymorphic forms. Users should verify the physical state of their specific batch before use.

The Primacy of Reactivity: Why Acyl Chlorides Dictate Solvent Choice

The dominant chemical feature of **1-acetylpiiperidine-4-carbonyl chloride** is the acyl chloride functional group. Acyl chlorides are among the most reactive carboxylic acid derivatives, readily undergoing nucleophilic acyl substitution.[6][7] The carbon atom of the carbonyl chloride is highly electrophilic due to the electron-withdrawing effects of both the oxygen and chlorine atoms.[6]

This inherent reactivity means the compound will not simply dissolve in protic or nucleophilic solvents; it will react with them, often vigorously, leading to decomposition and the formation of new products.[7][8] Therefore, any discussion of "solubility" in such solvents is chemically inaccurate; it is a discussion of reactivity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Acetylpiperidine-4-carbonyl chloride Supplier in Mumbai, 1-Acetylpiperidine-4-carbonyl chloride Trader, Maharashtra [chemicalmanufacturers.in]
- 2. chembk.com [chembk.com]
- 3. biosynce.com [biosynce.com]
- 4. 1-Acetylpiperidine-4-carbonyl chloride | lookchem [lookchem.com]
- 5. 1-Acetylpiperidine-4-carbonyl chloride | C₈H₁₂ClNO₂ | CID 100950 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Preparation of acid chlorides (acyl chlorides) reactions with water alcohols ammonia amines equations reagents conditions products nucleophilic elimination reaction mechanisms advanced A level organic chemistry revision notes doc brown [docbrown.info]
- 7. Reactions of Acid Chlorides (ROCl) with Nucleophiles - Chemistry Steps [chemistrysteps.com]
- 8. chemguide.co.uk [chemguide.co.uk]
- To cite this document: BenchChem. [solubility of 1-acetylpiperidine-4-carbonyl chloride in organic solvents]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b015303#solubility-of-1-acetylpiperidine-4-carbonyl-chloride-in-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com